

Comparative Guide: NMR Characterization of Fmoc-D-Lys(Me,Boc)-OH

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Compound of Interest

Compound Name: Fmoc-D-Lys(Me,Boc)-OH

CAS No.: 2044709-77-3

Cat. No.: B2920854

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Executive Summary

Fmoc-D-Lys(Me,Boc)-OH is a specialized building block critical for synthesizing peptide mimetics and histone fragments (e.g., H3K4me1/2/3) where stereochemistry and methylation status dictate biological activity. Unlike standard amino acids, this derivative presents unique characterization challenges: the presence of rotamers due to the N-methyl/N-Boc carbamate bond, and the critical need to distinguish the D-enantiomer from its L-counterpart.

This guide provides a comparative NMR framework to validate **Fmoc-D-Lys(Me,Boc)-OH** against its non-methylated and L-enantiomeric alternatives. It moves beyond basic spectral assignment to focus on structural proof and stereochemical integrity.

Part 1: Structural Basis & Diagnostic Logic

Before interpreting spectra, one must understand the structural behaviors that dictate the NMR profile.

The Rotamer Challenge

The N-

-(Boc, Methyl) functionality creates a tertiary carbamate. Unlike secondary amides, this bond has restricted rotation at room temperature (NMR time scale), leading to rotameric splitting.

- Observation: Signals for the

-methyl and

-methylene protons often appear as doublets or broadened multiplets in DMSO-d

at 298 K.

- Validation: These are not impurities. Variable Temperature (VT) NMR (raising temp to 340-350 K) causes these signals to coalesce, confirming they are rotamers.

The "Alternative" Landscape

To validate the product, we compare it against two distinct baselines:

Alternative	Structural Difference	NMR Discriminator
Fmoc-D-Lys(Boc)-OH	Non-methylated precursor	Absence of singlet/rotamer at ~2.8 ppm. Presence of NH triplet at -position.
Fmoc-L-Lys(Me,Boc)-OH	Enantiomer	Identical 1D NMR in achiral solvents. Requires Chiral Shift Reagents (CSR) for discrimination.

Part 2: Comparative NMR Profiling Chemical Shift Fingerprint (DMSO-d)

The following table summarizes the diagnostic signals. Note that values may shift slightly (0.05 ppm) depending on concentration and water content.

Table 1: Diagnostic

H NMR Shifts (400 MHz, DMSO-d

)

Position	Proton Type	(ppm)	Multiplicity	Interpretation
Fmoc Group	Aromatic	7.30 – 7.90	Multiplets	Characteristic fluorenyl pattern (8H).
Fmoc Linker	CH / CH	4.20 – 4.40	Multiplet	Overlapping Fmoc-CH and Fmoc-CH.
-Carbon	-CH	3.95 – 4.10	Multiplet	Downfield shift due to urethane protection.
-Methyl	N-CH	2.75 – 2.85	Singlet (Split)	The Critical Proof of Methylation. (Rotamers visible).
-Methylene	-CH	3.10 – 3.25	Multiplet	Shifted downfield vs non-methylated Lys.
Side Chain	-CH	1.20 – 1.70	Broad Multiplets	Typical Lysine aliphatic chain.
Boc Group	t-Butyl	1.35 – 1.45	Singlet	Strong intensity (9H). Distinct from Fmoc.
Amide	NH ()	7.50 – 7.70	Doublet	Exchangeable with D O.

Scenario A: Distinguishing Methylation (vs. Fmoc-D-Lys(Boc)-OH)

The primary failure mode in synthesis is incomplete methylation or over-methylation (quaternization).

- The Test: Focus on the 2.7–3.3 ppm region.
- Non-Methylated: Shows a triplet (or broad signal) for the
-NH around 6.7 ppm (if visible) and
-CH
at ~2.9 ppm.
- Target (Me,Boc): The
-NH signal vanishes. A sharp (or rotamer-split) methyl singlet appears at ~2.80 ppm. The
-CH
integrates to 2H, not 3H.

Scenario B: Distinguishing Chirality (vs. L-Isomer)

Standard NMR solvents (DMSO, CDCl₃)

) are achiral environments; D- and L-isomers behave identically. To prove you have the D-isomer, you must create a chiral environment.

Method: In-situ analysis using a Chiral Shift Reagent (CSR), such as Europium(III) tris[3-(heptafluoropropylhydroxymethylene)-(+)-camphorate] (Eu(hfc)

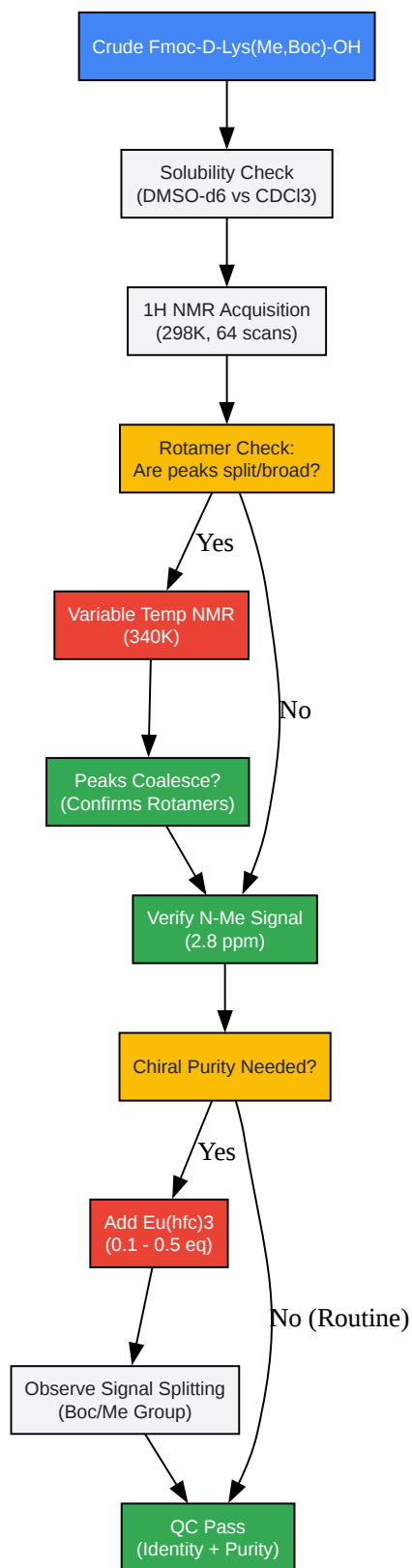
-).
- Mechanism: The Eu(hfc)
complexes with the carbonyl/amine groups. Because the CSR is enantiomerically pure, it forms diastereomeric complexes with D- and L-Lys.

- Result: The singlet of the Boc group or the Methyl group will split into two distinct peaks if the sample is racemic.
- Criterion: For high optical purity (>99% D), you should observe only one shifted set of signals. If a small "shadow" peak appears next to the main Boc signal upon adding Eu(hfc)
, that is the L-contaminant.

Part 3: Visualization of Workflows

Characterization Workflow

The following diagram outlines the logical flow for validating the molecule, ensuring no step is skipped.



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Figure 1: Step-by-step logic for structural and stereochemical validation of methylated lysine derivatives.

Part 4: Detailed Experimental Protocols

Standard ^1H NMR Protocol (Identity)

Objective: Confirm chemical structure and assess chemical purity.

- Sample Prep: Weigh 5–10 mg of **Fmoc-D-Lys(Me,Boc)-OH** into a clean vial.
- Solvent: Add 600 μL of DMSO-d
(99.9% D).
 - Why DMSO? CDCl_3 often leads to aggregation and broader lines for Fmoc-amino acids. DMSO breaks H-bonds, yielding sharper spectra.
- Transfer: Transfer to a 5mm NMR tube. Ensure height is ~ 4 cm.
- Acquisition Parameters:
 - Pulse Angle: 30° or 90° .
 - Relaxation Delay (D_1): 2.0 seconds (Essential for accurate integration of the ratio between aromatic Fmoc protons and aliphatic Boc protons).
 - Scans: 64 (minimum) to visualize minor impurities.
 - Temperature: 298 K (25°C).

Chiral Shift Reagent Protocol (Optical Purity)

Objective: Detect L-enantiomer contamination (Racemization).

- Baseline: Acquire a standard spectrum of the sample in CDCl_3

(Note: CSRs often work better in non-polar solvents; if solubility is poor, use a CDCl

/DMSO mix, but pure CDCl

is preferred for Eu(hfc)

).

- Titration:
 - Add solid Eu(hfc)

directly to the NMR tube in small increments (approx 0.1 equivalents relative to the peptide).
 - Shake well and acquire a spectrum.
- Analysis: Monitor the Boc singlet (originally ~1.4 ppm) or Methyl singlet.
 - As Eu(hfc)

increases, the signal will shift downfield.
 - Look for "peak splitting." If the sample is 100% D, the peak shifts but remains a singlet. If L is present, a second, smaller peak will emerge nearby.

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